

An In-Depth Technical Guide to DesmethyImaprotiline: Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *DesmethyImaprotiline*

CAS No.: 5721-37-9

Cat. No.: B108240

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

DesmethyImaprotiline, also known as Normaprotiline, is the principal and pharmacologically active metabolite of the tetracyclic antidepressant, Maprotiline.^{[1][2]} This guide provides a comprehensive technical overview of **DesmethyImaprotiline**, delving into its chemical architecture, physicochemical properties, synthesis, and analytical quantification. Furthermore, it explores its pharmacological profile, including its mechanism of action, pharmacokinetics, and clinical significance. This document is intended to serve as a critical resource for professionals engaged in neuropharmacology, medicinal chemistry, and drug metabolism research.

Chemical Identity and Physicochemical Properties

DesmethyImaprotiline is structurally characterized by a dibenzobicyclooctadiene core, which is the defining feature of the tetracyclic antidepressant class to which its parent compound

belongs. It is distinguished from Maprotiline by the absence of a methyl group on the terminal nitrogen of the propylamino side chain.[\[1\]](#)

Chemical Structure

The chemical structure of **DesmethyImaprotiline** is detailed below.

Caption: Chemical Structure of **DesmethyImaprotiline**.

Physicochemical Data

A summary of the key chemical identifiers and physicochemical properties of **DesmethyImaprotiline** is provided in Table 1.

Property	Value	Source
IUPAC Name	3-(9,10-Ethanoanthracen-9(10H)-yl)propan-1-amine	[1]
Synonyms	Normaprotiline, N-DesmethyImaprotiline	[2] [3]
CAS Number	5721-37-9	[1] [2]
Molecular Formula	C ₁₉ H ₂₁ N	[1] [2]
Molecular Weight	263.38 g/mol	[4]
Boiling Point	640.8°C at 760 mmHg (Predicted)	[2]
Density	1.46 g/cm ³ (Predicted)	[2]
InChIKey	IFHUOEQJTQWFGJ-UHFFFAOYSA-N	[5]
SMILES	C1CC(C2=CC=CC=C2C3=CC=CC=C3C1)CCCN	[5]

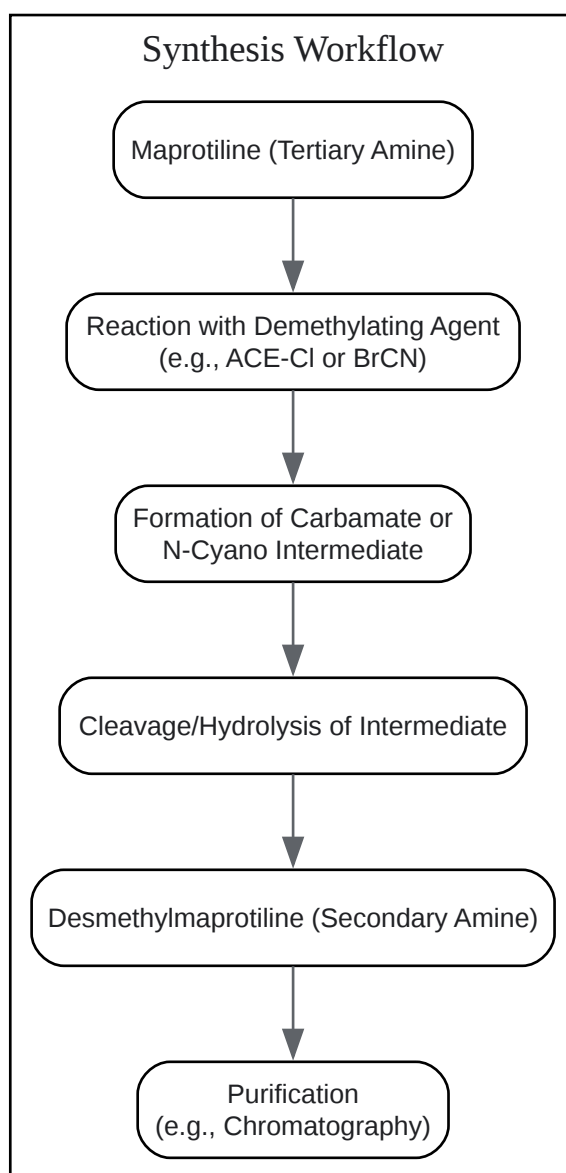
Synthesis and Manufacturing

DesmethyImaprotiline is primarily formed in vivo through the hepatic N-demethylation of its parent compound, Maprotiline.[4] For research and reference standard purposes, it can be synthesized chemically. The most direct synthetic route involves the N-demethylation of Maprotiline. Several established methods for the N-dealkylation of tertiary amines can be adapted for this purpose.

General N-Demethylation Strategies

- **Von Braun Reaction:** This classic method involves reacting the tertiary amine (Maprotiline) with cyanogen bromide (BrCN) to form an N-cyano intermediate. Subsequent hydrolysis of this intermediate, typically under acidic or basic conditions, yields the secondary amine, **DesmethyImaprotiline**. It is important to note that the reaction conditions need to be carefully optimized to avoid side reactions.[6]
- **Chloroformate-Mediated Demethylation:** A widely used and often milder alternative to the von Braun reaction involves the use of chloroformates, such as phenyl chloroformate or α -chloroethyl chloroformate (ACE-Cl). The tertiary amine reacts with the chloroformate to form a carbamate intermediate. This carbamate is then cleaved under specific conditions (e.g., hydrolysis or reduction) to yield the desired secondary amine. The ACE-Cl method is particularly effective as the resulting carbamate can be readily cleaved by methanolysis.

A generalized workflow for the synthesis of **DesmethyImaprotiline** from Maprotiline is depicted below.



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Caption: Generalized synthetic workflow for **DesmethyImaprotiline**.

Analytical Methodologies

The quantification of **DesmethyImaprotiline**, particularly in biological matrices, is crucial for pharmacokinetic studies and therapeutic drug monitoring of Maprotiline. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are the most commonly employed analytical techniques.

High-Performance Liquid Chromatography (HPLC)

A robust reversed-phase HPLC method with UV detection has been developed for the simultaneous determination of Maprotiline and **DesmethyImaprotiline**.^[7]

3.1.1. Experimental Protocol: HPLC-UV

- Sample Preparation (Plasma/Serum):
 - To 1 mL of plasma or serum, add an internal standard (e.g., desmethyldoxepine).
 - Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analytes from matrix components. A common LLE procedure involves an initial wash with hexane at an acidic pH, followed by extraction with hexane at an alkaline pH.^[7]
 - Evaporate the organic extract to dryness under a stream of nitrogen.
 - Reconstitute the residue in the mobile phase.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
 - Mobile Phase: A mixture of acetonitrile and a phosphate buffer (e.g., 30% acetonitrile in phosphate buffer at pH 2.5).^[7]
 - Flow Rate: 1.0 - 1.5 mL/min.
 - Detection: UV absorbance at 205 nm.^[7]
- Quantification:
 - Generate a calibration curve using standards of known concentrations.
 - Quantify the analyte based on the peak area ratio of **DesmethyImaprotiline** to the internal standard.

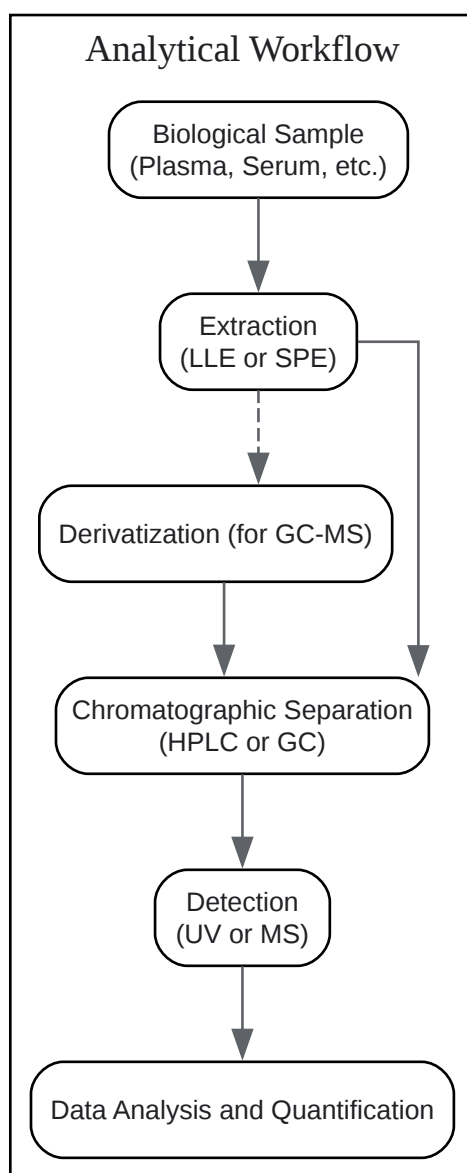
Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides high sensitivity and specificity for the analysis of **DesmethyImaprotiline**, often after derivatization to improve its chromatographic properties.

3.2.1. Experimental Protocol: GC-MS

- Sample Preparation and Derivatization:
 - Extract **DesmethyImaprotiline** from the biological matrix using LLE or SPE as described for HPLC.
 - Evaporate the extract to dryness.
 - Derivatize the analyte to increase its volatility and thermal stability. A common derivatization agent is N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) to form a trimethylsilyl (TMS) derivative.[8]
- Chromatographic and Mass Spectrometric Conditions:
 - Column: A non-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness).[9]
 - Carrier Gas: Helium.
 - Injection Mode: Splitless.
 - Temperature Program: An optimized temperature gradient to ensure separation from other components.
 - Ionization: Electron Ionization (EI).
 - Detection: Mass analysis in either full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity in quantification.

The general workflow for the analytical determination of **DesmethyImaprotiline** is illustrated below.



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Caption: General workflow for the analysis of **DesmethyImaprotiline**.

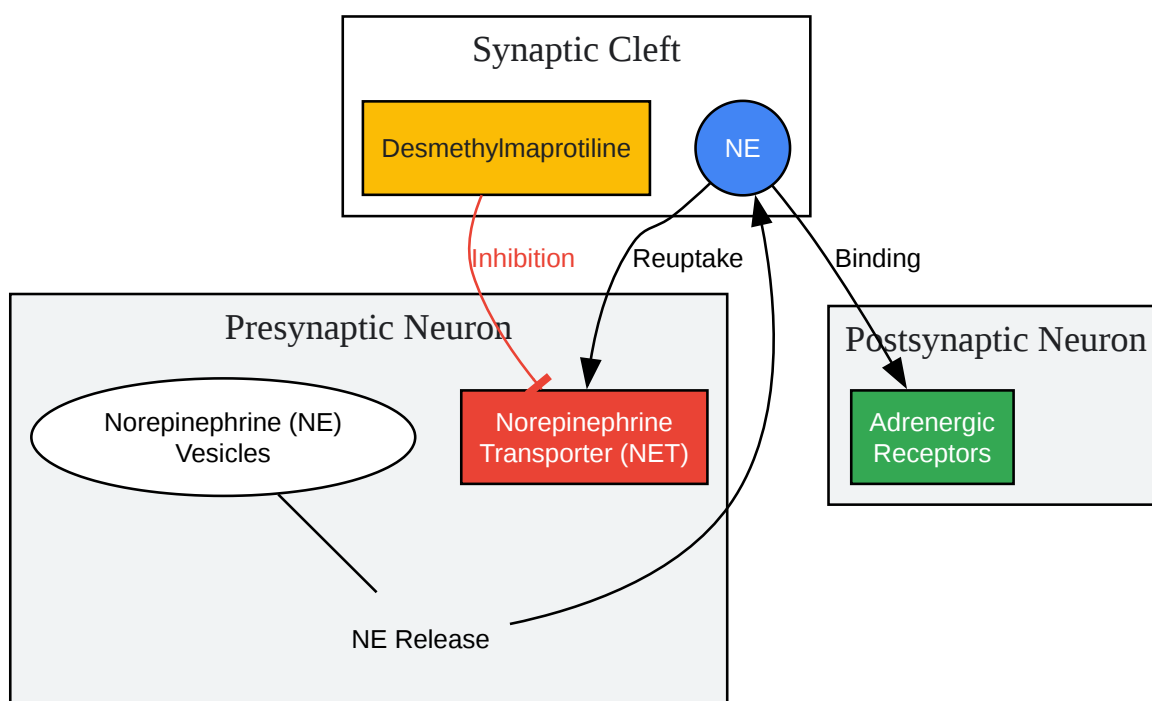
Pharmacology and Mechanism of Action

DesmethyImaprotiline, as the primary active metabolite of Maprotiline, significantly contributes to the therapeutic and adverse effects observed during treatment with the parent drug.[10]

Mechanism of Action

The primary pharmacological action of **DesmethyImaprotiline** is the potent and relatively selective inhibition of norepinephrine (NE) reuptake at the presynaptic neuronal membrane.^[11]^[12] By blocking the norepinephrine transporter (NET), it increases the concentration of norepinephrine in the synaptic cleft, thereby enhancing noradrenergic neurotransmission. This action is believed to be the principal mechanism underlying its antidepressant effects.^[13]

In contrast to many tricyclic antidepressants, **DesmethyImaprotiline** has a significantly lower affinity for the serotonin transporter (SERT) and the dopamine transporter (DAT), making it a selective norepinephrine reuptake inhibitor (NRI).^[11]



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Caption: Mechanism of action of **DesmethyImaprotiline**.

Pharmacokinetics

The pharmacokinetic profile of **DesmethyImaprotiline** is intrinsically linked to that of its parent drug, Maprotiline.

- **Formation:** It is formed in the liver via N-demethylation of Maprotiline, a process primarily mediated by cytochrome P450 enzymes, including CYP2D6.[4]
- **Distribution:** Studies in rats have shown that **DesmethyImaprotiline** can penetrate the blood-brain barrier, achieving significant concentrations in various brain regions.[2] The brain-to-serum concentration ratio of **DesmethyImaprotiline** is comparable to that of Maprotiline, indicating an equivalent ability to enter the central nervous system.[2]
- **Metabolism and Elimination:** **DesmethyImaprotiline** can be further metabolized through processes such as hydroxylation and conjugation before being excreted.[4] The elimination of Maprotiline and its metabolites occurs via both urine (approximately 70%) and feces (approximately 30%).[4] The elimination half-life of the parent drug, Maprotiline, is long, averaging around 51 hours, which suggests a prolonged presence of **DesmethyImaprotiline** in the body following administration of Maprotiline.[4]

Toxicology and Safety Profile

The toxicological profile of **DesmethyImaprotiline** is considered to be similar to that of Maprotiline.

- **Central Nervous System:** Like other cyclic antidepressants, it can lower the seizure threshold.[13]
- **Anticholinergic Effects:** While Maprotiline is noted to have fewer anticholinergic effects than amitriptyline, side effects such as dry mouth and constipation can still occur.[12]
- **Cardiovascular Effects:** Effects on the cardiovascular system, such as orthostatic hypotension, may be observed.[13]
- **Overdose:** Signs of overdose are similar to those of tricyclic antidepressants and can include convulsions, cardiac arrhythmias, and respiratory depression.[13]

Clinical Significance

The clinical relevance of **DesmethyImaprotiline** is primarily in the context of Maprotiline therapy.

- Contribution to Efficacy: As an active metabolite with a potent NRI effect, **DesmethyImaprotiline** is believed to contribute significantly to the overall antidepressant efficacy of Maprotiline.
- Therapeutic Drug Monitoring (TDM): Monitoring the plasma concentrations of both Maprotiline and **DesmethyImaprotiline** can be valuable in clinical practice. Studies have suggested a correlation between the blood concentrations of these compounds and the therapeutic response, as well as the incidence of side effects.[3] Patients with blood concentrations above a certain threshold may be more likely to experience adverse effects. [3] Therefore, TDM can aid in optimizing the dosage of Maprotiline to maximize efficacy while minimizing toxicity.

Conclusion

DesmethyImaprotiline is a key player in the pharmacology of the tetracyclic antidepressant Maprotiline. Its distinct chemical structure gives rise to a potent and selective norepinephrine reuptake inhibition, which is fundamental to its therapeutic action. A thorough understanding of its properties, synthesis, and analytical determination is essential for researchers in drug development and for clinicians aiming to optimize antidepressant therapy. The methodologies and data presented in this guide provide a solid foundation for further investigation and application in the fields of medicinal chemistry, pharmacology, and clinical science.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 119409, **DesmethyImaprotiline**. Retrieved from [[Link](#)].[1][5][14]
- LookChem (Date not available). Cas 5721-37-9, **desmethyImaprotiline**. Retrieved from [[Link](#)].[2]
- Karkkainen, S., & Seppala, E. (1983). Determination of Maprotiline and N-**DesmethyImaprotiline** from Biological Fluids by HPLC. Journal of Analytical Toxicology, 7(4), 219–222. Retrieved from [[Link](#)].[7]
- MIMS Philippines (Date not available). Maprotiline: Uses, Dosage, Side Effects and More. Retrieved from [[Link](#)].[4]

- Mizuno, K., et al. (1981). Relationship between blood concentrations and clinical effects of a new antidepressant "maprotiline". *Seishin Shinkeigaku Zasshi*, 83(7), 413-26. Retrieved from [\[Link\]](#).^[3]
- Wikipedia (Date not available). Maprotiline. Retrieved from [\[Link\]](#).^[11]
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 71478, Maprotiline Hydrochloride. Retrieved from [\[Link\]](#).^[13]
- Saracila, M., et al. (2019). Applications of Gas Chromatography for the Analysis of Tricyclic Antidepressants in Biological Matrices. *Molecules*, 24(9), 1698. Retrieved from [\[Link\]](#).^[9]
- Teva Canada Limited (2011). Product Monograph - Teva-Maprotiline. Retrieved from [\[Link\]](#).
- Scammells, P. J., et al. (2006). Further investigation of the N-demethylation of tertiary amine alkaloids using the non-classical Polonovski reaction. *Tetrahedron*, 62(33), 7711-7719. Retrieved from [\[Link\]](#).^[6]
- Chemistry LibreTexts (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#).
- *precisionFDA* (Date not available). **DESMETHYLMAPROTILINE**. Retrieved from [\[Link\]](#).^[5]
- Pinder, R. M., et al. (1977). Chemistry, pharmacology, pharmacokinetics, adverse effects, and efficacy of the antidepressant maprotiline hydrochloride. *Pharmacotherapy: The Journal of Human Pharmacology and Drug Therapy*, 1(3), 161-80. Retrieved from [\[Link\]](#).^[12]
- Shimadzu (Date not available). GCMS Application Datasheet No. 141 - Analysis of Nootropics Using GC-MS(/MS). Retrieved from [\[Link\]](#).^[8]
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 4011, Maprotiline. Retrieved from [\[Link\]](#).^[10]
- Suzuki, O., et al. (1991). Pharmacokinetics of maprotiline and its demethylated metabolite in serum and specific brain regions of rats after acute and chronic administration of maprotiline. *Journal of Pharmaceutical Sciences*, 80(1), 58-61. Retrieved from [\[Link\]](#).^[2]

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Sources

- 1. Pharmacokinetic analysis of maprotiline and its demethylated metabolite in serum and brain of rats after acute and chronic oral administration of maprotiline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacokinetics of maprotiline and its demethylated metabolite in serum and specific brain regions of rats after acute and chronic administration of maprotiline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Relationship between blood concentrations and clinical effects of a new antidepressant "maprotiline" - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mims.com [mims.com]
- 5. GSRS [precision.fda.gov]
- 6. soc.chim.it [soc.chim.it]
- 7. academic.oup.com [academic.oup.com]
- 8. shimadzu.com [shimadzu.com]
- 9. mdpi.com [mdpi.com]
- 10. Maprotiline | C₂₀H₂₃N | CID 4011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Maprotiline - Wikipedia [en.wikipedia.org]
- 12. Chemistry, pharmacology, pharmacokinetics, adverse effects, and efficacy of the antidepressant maprotiline hydrochloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Maprotiline Hydrochloride | C₂₀H₂₄ClN | CID 71478 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Desmethylnmaprotiline | C₁₉H₂₁N | CID 119409 - PubChem [pubchem.ncbi.nlm.nih.gov]
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